

# Cyclopentylsilane: A Technical Guide to its CAS Number and Safety Profile

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## Compound of Interest

Compound Name: Cyclopentylsilane

Cat. No.: B15369427

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## Introduction

**Cyclopentylsilane** (CAS No. 80249-74-7) is an organohydrosilane compound of interest in various chemical synthesis applications, including pharmaceutical development.<sup>[1][2]</sup> Its utility as a chemical intermediate necessitates a thorough understanding of its physicochemical properties and, critically, its safety profile to ensure safe handling and use in a laboratory setting.<sup>[3]</sup> This technical guide provides a comprehensive overview of the essential safety information for **cyclopentylsilane**, presented in a clear and accessible format for scientific professionals.

## Physicochemical and Safety Data Summary

The following tables summarize the key quantitative data available for **cyclopentylsilane**.

Table 1: Physicochemical Properties of **Cyclopentylsilane**

Property	Value	Reference
CAS Number	80249-74-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C5H12Si	<a href="#">[3]</a>
Synonyms	Trihydrosilylcyclopentane	<a href="#">[3]</a>
Physical State	Liquid	<a href="#">[3]</a>

Table 2: GHS Safety Information for **Cyclopentylsilane**[\[3\]](#)


Category	Information
GHS Classification	Flammable Liquids, Category 2
Signal Word	Danger
Hazard Statement	H225: Highly flammable liquid and vapor
GHS Pictogram	

Table 3: Handling and Precautionary Measures for **Cyclopentylsilane**[\[3\]](#)

Precautionary Statement Category	P-Code	Statement Text
Prevention	P210	Keep away from heat, open flames, sparks. - No smoking.
P233	Keep container tightly closed.	
P240	Ground/bond container and receiving equipment.	
P241	Use explosion-proof electrical equipment.	
P242	Use only non-sparking tools.	
P243	Take precautionary measures against static discharge.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P370+P378	In case of fire: Use water spray or fog, foam, carbon dioxide, dry chemical to extinguish.	
Storage	P403+P235	Store in a well-ventilated place. Keep cool.
Disposal	P501	Dispose of contents/container to licensed waste disposal facility.

## Toxicological Information

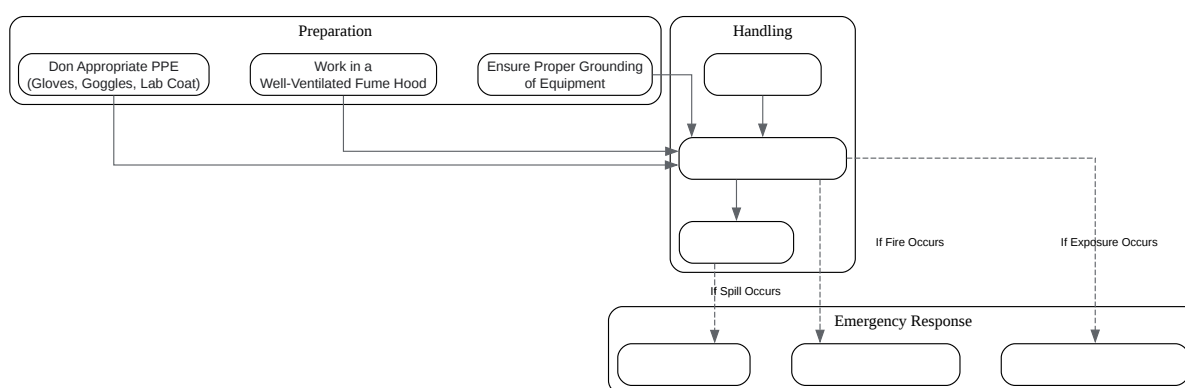
Currently, specific quantitative toxicological data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) for **cyclopentylsilane** are not available in the public domain. However, qualitative assessments indicate that the substance may cause irritation to the respiratory tract, skin, and eyes.[3] In case of exposure, it is crucial to seek fresh air, wash the affected skin area with soap and water, and for eye contact, rinse thoroughly with water for at least 15 minutes.[3] Always seek medical attention if symptoms persist.

## Experimental Protocols and Workflows

Given the nature of **cyclopentylsilane** as a reactive chemical intermediate, adherence to strict experimental protocols is paramount. Below are visualizations of key logical and experimental workflows.

### Safe Handling Workflow

The following diagram outlines the essential steps for the safe handling of **cyclopentylsilane** in a laboratory setting.

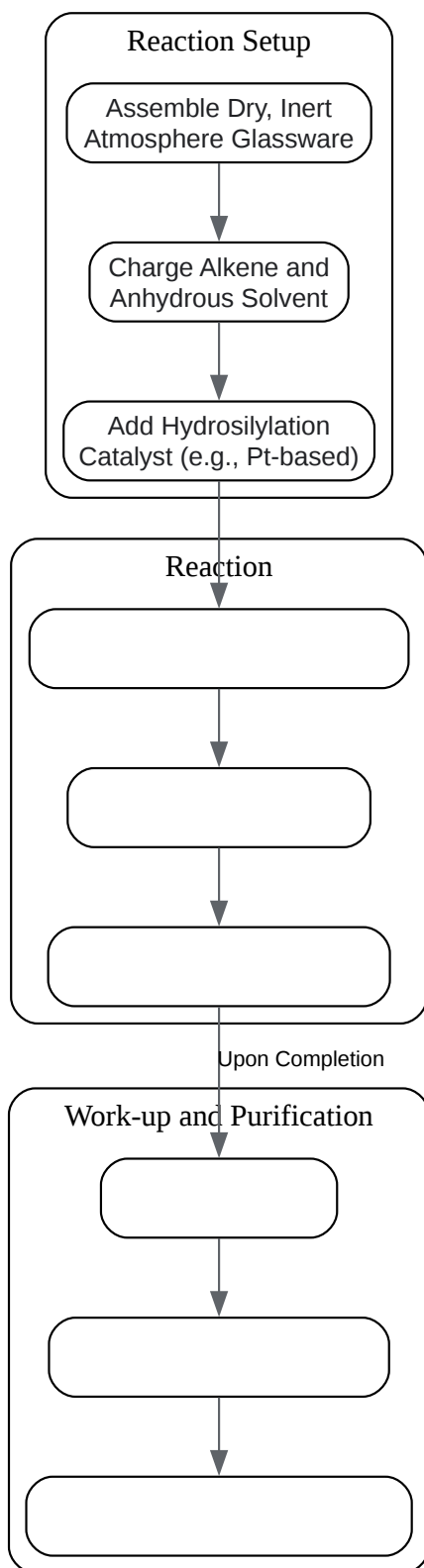


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Caption: Logical workflow for the safe handling of **cyclopentylsilane**.

## Representative Experimental Workflow: Hydrosilylation of an Alkene

The hydrosilylation of alkenes is a common application for organohydrosilanes. The following diagram illustrates a typical experimental workflow for such a reaction. While specific conditions may vary, this serves as a general guideline.



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Caption: General experimental workflow for the hydrosilylation of an alkene.

## Conclusion

**Cyclopentylsilane** is a valuable reagent in chemical synthesis. Its highly flammable nature demands strict adherence to safety protocols. This guide provides the essential safety information, handling procedures, and a representative experimental workflow to assist researchers, scientists, and drug development professionals in its safe and effective use. The absence of comprehensive toxicological data underscores the need for careful handling and the use of appropriate personal protective equipment to minimize any potential health risks.

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